

The Solubility of 1,3-Propane Sultone in Organic Solvents: A Technical Guide

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Compound of Interest

Compound Name: Propane sultone

Cat. No.: B022683

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Abstract

1,3-Propane sultone is a versatile chemical intermediate utilized in a myriad of applications, from the synthesis of pharmaceuticals and specialty chemicals to its use as an electrolyte additive in lithium-ion batteries. A thorough understanding of its solubility in various organic solvents is paramount for its effective use in synthesis, formulation, and quality control. This technical guide provides a comprehensive overview of the solubility of **1,3-propane sultone**, presenting available quantitative data and qualitative solubility information in a range of common organic solvents. Furthermore, this guide outlines a detailed experimental protocol for the quantitative determination of its solubility and discusses the factors influencing its solubility behavior.

Introduction

1,3-Propane sultone, with the chemical formula $C_3H_6O_3S$, is a cyclic sulfonate ester. It exists as a white crystalline solid or a colorless liquid at room temperature and is known for its high reactivity, which allows for the introduction of a sulfopropyl group into various molecules. This functionalization can impart desirable properties such as increased water solubility and an anionic character. The choice of solvent is a critical parameter in reactions involving **1,3-propane sultone**, directly impacting reaction kinetics, yield, and purity of the final product. This guide aims to be a valuable resource for professionals working with this compound by consolidating solubility data and providing methodologies for its determination.

Solubility of 1,3-Propane Sultone: Data Overview

The solubility of 1,3-**propane sultone** is dictated by its polar nature. While comprehensive quantitative solubility data across a wide range of organic solvents is not extensively documented in publicly available literature, a combination of qualitative descriptions and some quantitative values allows for the formulation of a general solubility profile.

Quantitative Solubility Data

The most consistently reported quantitative solubility value for 1,3-**propane sultone** is in water.

Solvent	Chemical Formula	Solvent Type	Solubility	Temperature (°C)
Water	H ₂ O	Polar Protic	100 g/L[1][2]	20
Tetrahydrofuran (THF)	C ₄ H ₈ O	Polar Aprotic	> 1 M (122.14 g/L)	Not Specified

Note: The solubility in THF is inferred from the commercial availability of a 1 M solution.

Qualitative Solubility Data

Qualitative data from various sources consistently indicate the solubility of 1,3-**propane sultone** in a range of polar organic solvents and its insolubility in nonpolar aliphatic hydrocarbons.

Solvent Class	Representative Solvents	Solubility
Ketones	Acetone, Methyl Isobutyl Ketone	Readily Soluble[1][3][4]
Esters	Ethyl Acetate	Readily Soluble[1][3][4]
Aromatic Hydrocarbons	Toluene, Benzene	Readily Soluble[1][3][4]
Ethers	Diethyl Ether, Dioxane	Soluble[2]
Alcohols	Methanol, Ethanol	Soluble[5][6]
Amides	Dimethylformamide (DMF)	Soluble[2]
Halogenated Solvents	Chloroform	Soluble[5]
Aliphatic Hydrocarbons	Hexane, Heptane	Insoluble[1][2][3]

Factors Influencing Solubility

The solubility of 1,3-**propane sultone** is governed by the principle of "like dissolves like." Its polar nature, due to the presence of the sulfonyl group, dictates its high affinity for polar solvents.

Figure 1. Logical relationship of factors affecting **propane sultone**'s solubility.

Key intermolecular forces at play include:

- **Dipole-Dipole Interactions:** The highly polar sulfonyl group of 1,3-**propane sultone** interacts favorably with the dipoles of polar solvent molecules.
- **Hydrogen Bonding:** While 1,3-**propane sultone** itself does not have hydrogen bond donors, the oxygen atoms of the sulfonyl group can act as hydrogen bond acceptors, contributing to its solubility in protic solvents like water and alcohols.

Experimental Protocol for Solubility Determination

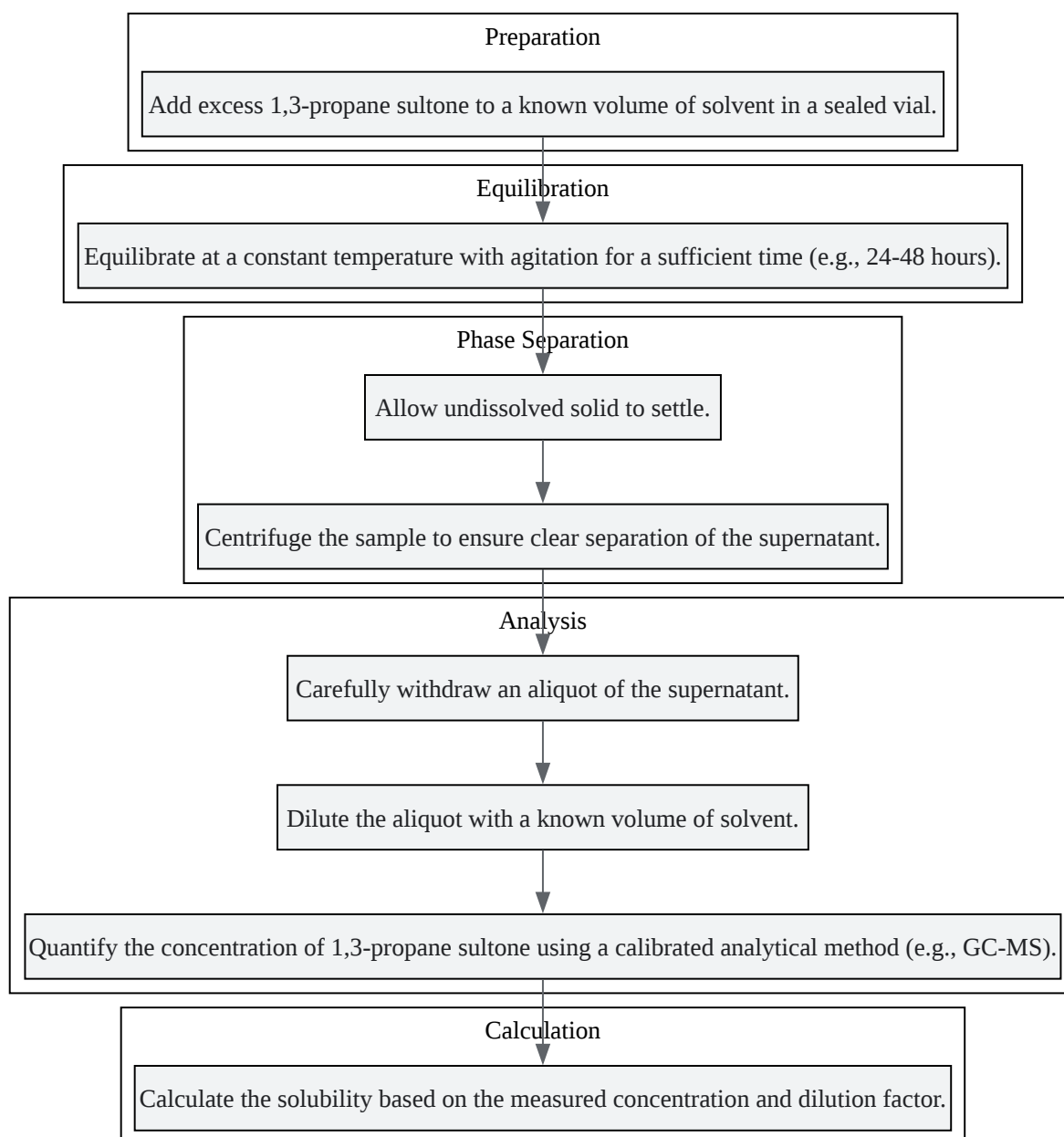
For researchers requiring precise quantitative solubility data in a specific solvent, the following experimental protocol outlines a reliable method based on the principle of establishing a

saturated solution at a constant temperature.

Materials and Equipment

- **1,3-Propane Sultone** (high purity)
- Selected organic solvent(s) (analytical grade)
- Analytical balance
- Vials with screw caps or other sealable containers
- Constant temperature shaker bath or incubator
- Centrifuge
- Volumetric flasks and pipettes
- Analytical instrument for quantification (e.g., GC-MS, HPLC, or UV-Vis spectrophotometer)

Experimental Workflow



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Figure 2. General experimental workflow for determining the solubility of 1,3-propane sultone.

Detailed Methodologies

- Preparation of Saturated Solution:
 - Add an excess amount of **1,3-propane sultone** to a vial containing a precisely known volume or mass of the organic solvent. The presence of undissolved solid is crucial to ensure saturation.
 - Seal the vials tightly to prevent solvent evaporation, especially with volatile solvents.
- Equilibration:
 - Place the vials in a constant temperature shaker bath set to the desired temperature (e.g., 25 °C or 37 °C).
 - Agitate the samples for a predetermined period (typically 24 to 48 hours) to ensure that equilibrium is reached. Preliminary experiments may be necessary to determine the optimal equilibration time.
- Phase Separation:
 - After equilibration, remove the vials from the shaker and allow them to stand at the same constant temperature for a short period to let the excess solid settle.
 - To ensure complete removal of any suspended solid particles, centrifuge the vials at a high speed.
- Quantification:
 - Carefully withdraw a known volume of the clear supernatant.
 - Dilute the aliquot with a suitable solvent to a concentration that falls within the linear range of the analytical instrument.
 - Analyze the diluted sample using a pre-validated analytical method. Gas Chromatography-Mass Spectrometry (GC-MS) is a highly suitable technique for the quantification of **1,3-propane sultone**.^{[7][8][9]}

- Calibration and Calculation:
 - Prepare a series of standard solutions of **1,3-propane sultone** of known concentrations in the same solvent.
 - Generate a calibration curve by plotting the instrument response against the concentration of the standards.
 - Determine the concentration of **1,3-propane sultone** in the diluted sample from the calibration curve.
 - Calculate the original concentration in the saturated solution, taking into account the dilution factor. This value represents the solubility of **1,3-propane sultone** in the specific solvent at the tested temperature.

Safety Considerations

1,3-Propane sultone is a suspected carcinogen and a potent alkylating agent. All handling should be performed in a well-ventilated fume hood, and appropriate personal protective equipment (PPE), including gloves, lab coat, and safety glasses, must be worn. Care should be taken to avoid inhalation, ingestion, and skin contact.

Conclusion

This technical guide has summarized the available solubility data for **1,3-propane sultone** in a variety of organic solvents. While quantitative data is limited, the qualitative information provides a strong basis for solvent selection in research and development. The provided experimental protocol offers a robust framework for scientists to determine precise solubility values tailored to their specific needs. A comprehensive understanding of the solubility of **1,3-propane sultone** is essential for its safe and effective application in the chemical and pharmaceutical industries.

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